Technical Guide: Solubility & Physicochemical Profiling of N,N-Dioctylformamide (DOF)

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Compound of Interest	
Compound Name:	*N,N-Dioctyl-Formamide*
CAS No.:	*6280-57-5*
Cat. No.:	*B1596055*

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Executive Summary

N,N-Dioctylformamide (DOF), CAS 6280-57-5, represents a critical class of lipophilic monoamides used primarily in solvent extraction (SX) for nuclear fuel reprocessing and, increasingly, in specialized microemulsion formulations for the oil and gas sector.[1][2][3][4] Unlike its lower homolog N,N-Dimethylformamide (DMF), which is a universal water-miscible solvent, DOF is characterized by extreme hydrophobicity due to its twin C8 alkyl chains.[1][2][3]

This guide provides a definitive technical analysis of DOF's solubility landscape, contrasting its behavior with standard amide solvents.[1][2] It details the physicochemical drivers of its solubility, provides validated synthesis and extraction protocols, and maps its critical role in preventing "third-phase formation" during actinide partitioning.[1][2][3]

Physicochemical Characterization

DOF serves as a bridge between polar solutes and non-polar diluents.[5] Its structure consists of a polar formamide head group capable of Lewis basicity (donating electron density to metals or protons) and two bulky, non-polar octyl tails.[2]

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Table 1: Core Physicochemical Properties[3][5]

Property	Value / Description	Source/Notes
Chemical Name	N,N-Dioctylformamide	
CAS Number	6280-57-5	Verified
Molecular Formula	$C_{17}H_{35}NO$	
Molecular Weight	269.47 g/mol	
Physical State	Colorless to pale yellow liquid	Ambient conditions
Refractive Index ( )	1.4534	Lit.[3][5] Value [1]
Boiling Point	>300°C (Predicted); Distillable under high vacuum	High thermal stability
Density	~0.86 - 0.88 g/mL (Estimated)	Lower than DMF (0.944) due to alkyl chains
Lipophilicity (LogP)	~7.5 (Predicted)	Highly Lipophilic

Solubility Landscape

The solubility of DOF is dictated by the Hydrophobic Effect. The 16-carbon aliphatic burden overwhelms the polar amide group, inverting the solubility profile seen in DMF.[2]

Solvent Compatibility Matrix[1][2][3][5]

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Solvent Class	Representative Solvent	Solubility of DOF	Interaction Mechanism
Aliphatic Hydrocarbons	n-Dodecane, Kerosene, Hexane	Miscible	Van der Waals (London Dispersion) forces dominate.[1][5] Critical for nuclear extraction diluents.[5]
Aromatic Hydrocarbons	Toluene, Xylene	Miscible	-interaction compatibility with amide resonance.[1][2][5]
Chlorinated Solvents	Chloroform, DCM	Miscible	Dipole-dipole interactions; excellent solvation of the amide carbonyl.[2]
Polar Aprotic	DMF, DMSO, Acetone	Miscible	Dipole-dipole compatibility.[1][2][3]
Polar Protic (Water)	Water	Insoluble (< 50 mg/L)	Hydrophobic exclusion.[5]
Acidic Aqueous	3M - 8M Nitric Acid ( )	Extractable	Forms organic-soluble adducts ( ).[5] High loading can induce third-phase formation.[5]

The "Third Phase" Phenomenon

In solvent extraction (e.g., PUREX or DIAMEX processes), DOF is often dissolved in an aliphatic diluent like dodecane.[1][2][3] Upon contact with highly concentrated nitric acid or metal salts (Nd^{3+}, UO_2^{2+}), the organic phase may split into two:[1][2][3]

- Diluent-Rich Phase: Pure dodecane (light).[5]

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- Third Phase: Heavy, viscous, surfactant-rich phase containing concentrated DOF-Metal complexes.[1][2][5]

Control Strategy: The solubility of the DOF-Metal complex in dodecane is limited. To prevent this dangerous phase splitting, "Phase Modifiers" (e.g., 1-Octanol or TBP) are often added to increase the polarity of the bulk organic phase.[1][2][3]

Mechanistic Insights & Signaling Pathways[1][2][5]

The following diagram illustrates the synthesis of DOF and its equilibrium behavior in a biphasic extraction system (Organic vs. Aqueous).

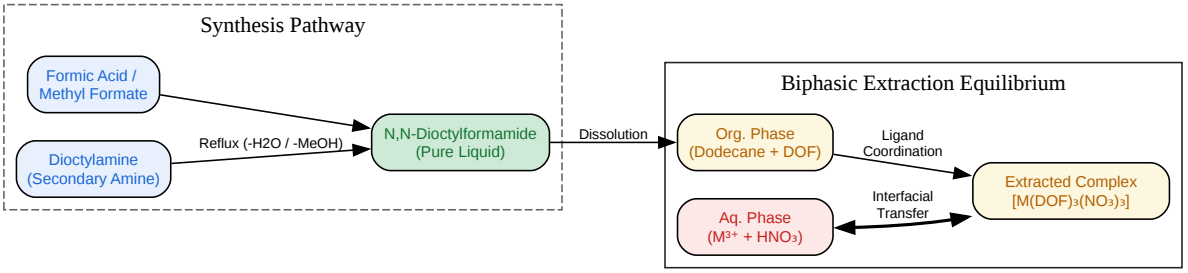

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Figure 1: Synthesis logic and biphasic extraction mechanism of DOF, highlighting the coordination of metal ions from the aqueous phase into the hydrophobic organic phase.[1][2][3]

Experimental Protocols

Protocol A: Synthesis of N,N-Dioctylformamide

Rationale: Direct formylation of secondary amines using formic acid is atom-efficient and avoids hazardous acid chlorides.[1][2][3]

Reagents:

- Dioctylamine (98%)[3][5]

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- Formic Acid (98%) or Methyl Formate[3][5]
- Toluene (Solvent for azeotropic distillation)[3][5]

Step-by-Step:

- Setup: Equip a 500 mL Round Bottom Flask (RBF) with a Dean-Stark trap and a reflux condenser.
- Charging: Add 0.1 mol Dioctylamine and 50 mL Toluene.
- Addition: Slowly add 0.15 mol Formic Acid (1.5 eq) at room temperature. Caution: Exothermic.[2]
- Reflux: Heat to reflux (~110°C). Water produced by the condensation will collect in the Dean-Stark trap.[5]
- Completion: Continue until water evolution ceases (approx. 4-6 hours).
- Workup: Wash the organic layer with 5% $NaHCO_3$ (to remove excess acid) and then brine.
- Purification: Dry over $MgSO_4$, filter, and remove Toluene via rotary evaporation.
- Distillation: Distill the residue under high vacuum (< 1 mmHg) to obtain pure DOF (Colorless oil).

Protocol B: Determination of Third Phase Limit (LOC)

Rationale: To determine the Limiting Organic Concentration (LOC) of metal ions before the DOF solvent system fails (splits).

Reagents:

- 0.5 M DOF in n-Dodecane (Organic Phase)
- Uranyl Nitrate or Neodymium Nitrate solution in 3M HNO_3 (Aqueous Phase)[3][5]

Step-by-Step:

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- Preparation: Prepare a series of aqueous metal solutions with increasing concentrations (e.g., 10 g/L to 100 g/L).
- Contact: In a separatory funnel, mix equal volumes (1:1 O/A ratio) of the 0.5 M DOF/Dodecane and the first aqueous standard.
- Equilibration: Shake vigorously for 15 minutes at 25°C.
- Observation: Allow phases to settle. Visually inspect the interface.
  - Clear Interface: Stable system.[5]
  - Heavy Middle Layer:[1]Third Phase Formation.
- Titration: Repeat with increasing metal concentrations until the third phase appears. The metal concentration in the organic phase just prior to splitting is the LOC.

Applications in R&D

- Nuclear Reprocessing: DOF acts as a degradation product of the popular extractant TODGA but is also studied as a "monoamide" extractant for Uranium (VI) and Plutonium (IV). It offers radiolytic stability superior to organophosphorus compounds (like TBP) because its degradation products (amines/carboxylic acids) are fully incinerable ("CHON" principle).[5]
- Microemulsions (Oil & Gas): DOF is used as a lipophilic solvent in microemulsion breakers to remediate formation damage.[5] Its high boiling point and compatibility with crude oil fractions make it ideal for downhole applications.[5]
- Pharmaceutical Formulation: While less common than DMF, DOF is investigated for transdermal delivery systems where a lipophilic permeation enhancer is required.[2][5]

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